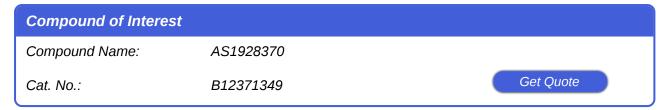


A study of AS1928370's peering agreements versus industry standards

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A Comparative Analysis of Peering Agreements: AS28370 Versus Industry Norms

In the intricate world of internet connectivity, peering agreements form the bedrock of efficient traffic exchange between autonomous systems. This guide provides a comparative analysis of the peering agreement of AS28370, operated by Guifami Informatica LTDA, against prevailing industry standards. This examination is intended for researchers, scientists, and drug development professionals who rely on robust and efficient network performance for their critical data exchanges.

Data Presentation: A Comparative Table

The following table summarizes the peering policy of AS28370 and contrasts it with common industry practices, including more selective policies.



| Feature | AS28370 (Guifami Informatica LTDA) | Industry Standard (General) | Selective Peering Example (e.g., AS199283, Microsoft) |
|---------------------------------|--|---|---|
| Peering Policy | Open[1] | Varies: Open, Selective, Restrictive[2] | Selective[3][4] |
| Technical Requirements | | | |
| ASN | Publicly routable ASN required[1] | A public Autonomous System (AS) number is a fundamental requirement[2] | Publicly routable ASN required[4][5] |
| IP Addresses | Publicly routable IPv4 and IPv6 space[1] | At least one block of public IP addresses (IPv4 or IPv6) is necessary[2] | Both IPv4 and IPv6 support is expected[4] [5] |
| BGP | Implied by peering at | Border Gateway Protocol (BGP) is used to exchange routing information[2] [6] | BGP is a standard requirement for route exchange[2] |
| Business/Policy Requirements | | | |
| Traffic Volume | No specific minimum traffic ratio mentioned[1] | Can be a factor, especially for selective policies[2] | Minimum traffic levels often required (e.g., 100Mbps, 500 Mbps) [3][4] |
| Geographic Scope | Regional[1] | Can range from local to global, often a factor in selective peering[2] | Can be a key criterion, requiring a broad and diverse backbone presence[2] |



| Multiple Locations | Not required[1] | Often preferred for redundancy and performance | Frequently required for direct peering to ensure failover[4] |
|----------------------|---|---|---|
| Contract Requirement | Not Required[1] | Formal agreements can range from handshake to written contracts[6][7] | Often required, especially for direct peering[8] |
| Route Filtering | Not explicitly stated, but standard practice | Peers are expected to filter route announcements to prevent leaks[2] | Explicit requirements for route filtering and security standards like MANRS[4][5] |

Experimental Protocols: Evaluating Peering Performance

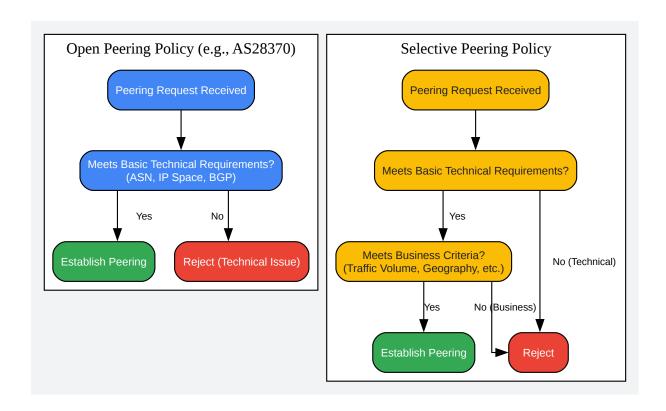
While specific experimental data for AS28370 is not publicly available, the general methodology for evaluating peering performance involves monitoring several key metrics:

- Latency: The time it takes for data packets to travel from a source to a destination and back.
 Lower latency is desirable. This is typically measured using tools like ping and traceroute from various network vantage points.
- Packet Loss: The percentage of packets that are lost during transmission. Lower packet loss
 indicates a more reliable connection. This can be measured with network monitoring tools
 that analyze traffic flows.
- Throughput: The actual rate of data transfer over a period of time. This is often measured using tools like iPerf between two endpoints on the peering networks.
- Route Stability: The frequency of changes in routing paths. Stable routes are crucial for consistent performance. BGP monitoring tools are used to observe the stability of advertised routes.

Signaling Pathways and Logical Relationships



The decision-making process for establishing a peering relationship can be visualized as a workflow. The following diagram illustrates a typical logical flow, contrasting an "Open" policy like that of AS28370 with a more "Selective" policy.



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Peering policy decision workflow.

Conclusion

AS28370 maintains an "Open" peering policy, which facilitates straightforward interconnection with any network that meets the basic technical requirements.[1] This approach contrasts with more "Selective" policies common in the industry, where additional business criteria such as traffic volume and geographic presence are prerequisites for peering.[2][3][4] The choice of a peering policy reflects a network's strategic objectives, with open policies prioritizing broad connectivity and selective policies aiming to manage traffic loads and ensure mutual benefit.[2]



[6] For researchers and professionals, understanding these differences is key to anticipating the ease of interconnection and potential performance characteristics of a network.

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